

# Technical Guide: Safety and Handling of 1-Chloro-2,4-dimethylpentane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-Chloro-2,4-dimethylpentane

Cat. No.: B13195033

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## Executive Summary & Chemical Identity[1][2][3]

In the realm of drug development and organic synthesis, **1-Chloro-2,4-dimethylpentane** (CAS: 128399-45-1) serves as a specialized alkylating agent and intermediate. Unlike its more common linear counterparts (e.g., 1-chloroheptane), the branched structure of this C7-alkyl chloride imparts unique steric properties that influence both its reactivity in nucleophilic substitutions and its volatility profile.

This guide moves beyond generic safety data sheets (SDS). It synthesizes structural activity relationships (SAR) with practical laboratory experience to provide a robust framework for handling this compound. The primary risks are flammability and mucosal irritation, necessitating strict engineering controls and static mitigation strategies.[1]

## Physicochemical Profile

Note: Specific experimental data for this isomer is limited. Values below represent high-confidence estimates based on structural analogs (e.g., 1-chlorohexane, 2-chloro-2,4-dimethylpentane) and calculated partition coefficients.

Property	Value (Est.)	Operational Implication
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Cl	Molecular Weight: 134.65 g/mol
Boiling Point	145–150 °C	Moderate volatility; significant vapor generation at elevated process temperatures.[2]
Flash Point	~35–40 °C	Flammable (Category 3). Vapor/air mixtures are explosive above ambient temperatures.
Density	~0.87 g/mL	lighter than water; will float on aqueous spills.
LogP (Octanol/Water)	~3.8	Highly lipophilic; rapid dermal absorption expected.
Solubility	Immiscible in water	Requires organic solvents (DCM, THF) for cleanup; bioaccumulative potential.

## Hazard Identification & Toxicology (GHS)

We must treat **1-Chloro-2,4-dimethylpentane** as a Class 3 Flammable Liquid and a Skin/Respiratory Irritant.

### Primary Hazards[6][7]

- **Flammability (H226):** The branched hydrocarbon chain lowers the boiling point relative to n-heptyl chloride, increasing vapor pressure. Static discharge is a critical ignition source due to the low conductivity of the liquid.
- **Skin Corrosion/Irritation (H315):** As a primary alkyl halide, it acts as a defatting agent, stripping natural oils and causing dermatitis. Prolonged contact can lead to chemical burns.
- **Specific Target Organ Toxicity (H335):** Inhalation of vapors triggers respiratory tract irritation. [2] High concentrations may induce narcotic effects (dizziness, drowsiness) typical of

chlorinated alkanes.

## The "Silent" Risk: Sensitization

While not always explicitly flagged in generic databases, alkyl chlorides possess alkylating potential. Repeated exposure may induce skin sensitization (H317), leading to allergic contact dermatitis. Researchers must handle this compound as a potential sensitizer.

## Engineering Controls & Personal Protective Equipment (PPE)

Reliance on "standard" PPE is insufficient for chlorinated hydrocarbons. The lipophilicity of **1-Chloro-2,4-dimethylpentane** allows it to permeate standard latex quickly.

### Glove Selection Protocol

- Prohibited: Latex (natural rubber). Rapid degradation and permeation (< 5 mins).
- Recommended: Nitrile (Minimum 0.11 mm thickness) for splash protection only.
- Required for Prolonged Handling: Viton® or Silver Shield® (Laminate) gloves.

### Ventilation Requirements

All operations involving open transfers or heating must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.

## Operational Protocols: Safe Handling & Transfer Static Mitigation Strategy

Non-polar chlorinated solvents are notorious static accumulators. When transferring **1-Chloro-2,4-dimethylpentane** from drums or metal containers, you must break the "Fire Triangle" by eliminating the ignition source (spark).

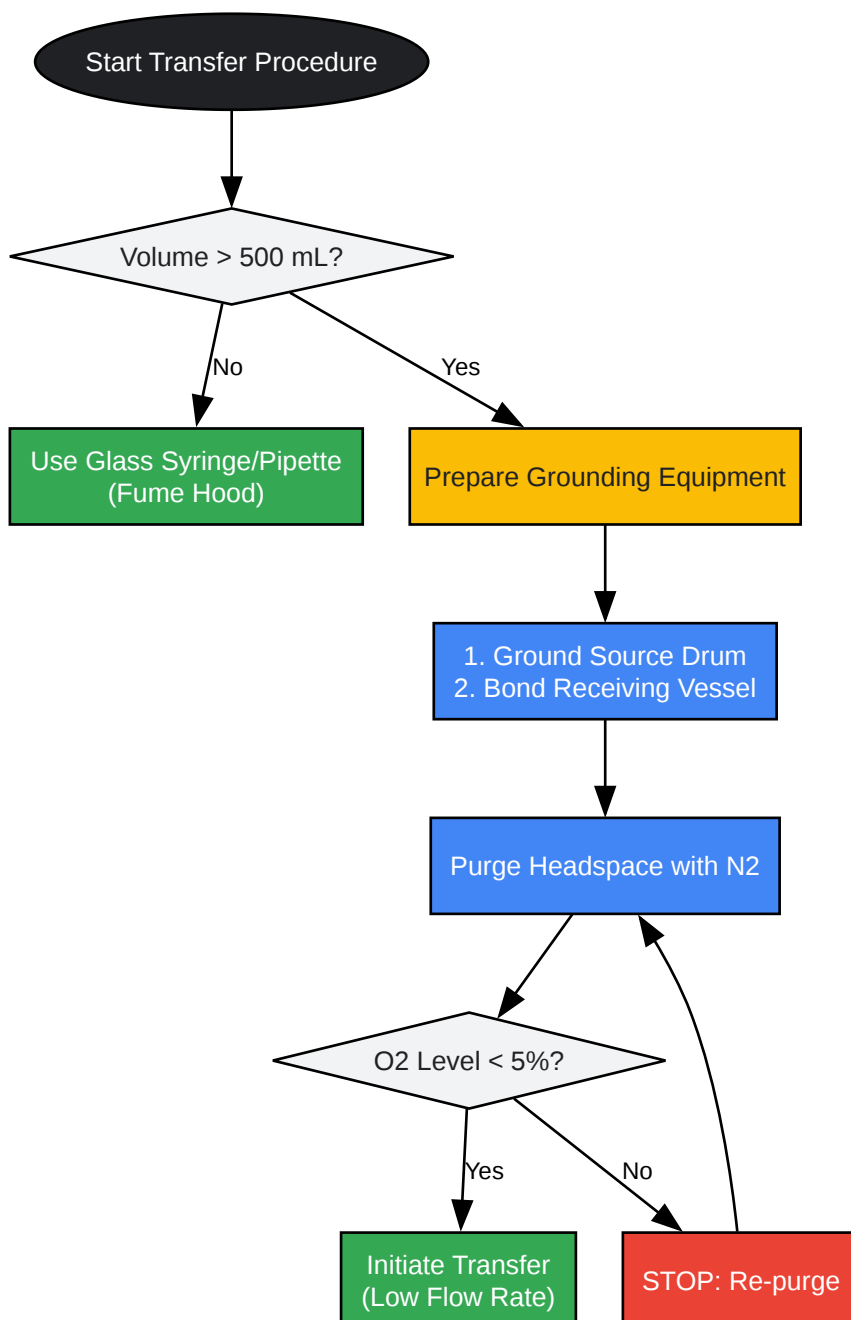
The "Bond-Ground-Inert" Rule:

- Ground the source container to an earth ground.

- Bond the receiving vessel to the source container to equalize potential.
- Inert the headspace with Nitrogen ( $N_2$ ) or Argon to displace oxygen.

## Visual Workflow: Safe Transfer

The following diagram illustrates the mandatory decision logic for transferring this solvent.



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Caption: Logic flow for static mitigation during solvent transfer. Large volumes require active grounding and inerting.

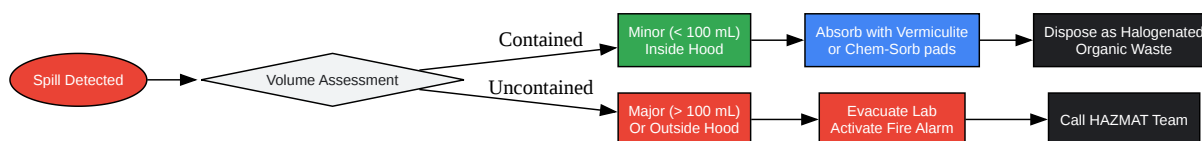
## Emergency Response: Spills & Exposure

### Spill Response Decision Matrix

Spills of **1-Chloro-2,4-dimethylpentane** present a dual threat: inhalation toxicity and flammability.[1][3]

Immediate Actions:

- Evacuate the immediate area.
- Eliminate ignition sources (hot plates, stirrers).
- Assess volume.



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Caption: Triage protocol for spill management distinguishing between researcher-led cleanup and HAZMAT intervention.

## First Aid Protocols

- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen (trained personnel only).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol or organic solvents to clean skin, as this enhances absorption.
- Eye Contact: Rinse with water for 15 minutes, lifting eyelids. Consult an ophthalmologist.

## Storage & Waste Disposal

### Storage Conditions

- Temperature: Store in a cool, well-ventilated area (< 25°C).
- Segregation: Keep away from strong oxidizing agents and strong bases (risk of elimination reactions producing flammable alkenes).
- Container: Store in tightly closed glass or steel containers. Avoid plastics (PVC, PS) which may be softened by the solvent.

### Waste Streams

**1-Chloro-2,4-dimethylpentane** must be segregated into Halogenated Organic Waste.

- Do NOT mix with non-halogenated solvents (increases disposal cost and processing complexity).
- Do NOT pour down the drain (aquatic toxicity).

### References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 53793773, **1-Chloro-2,4-dimethylpentane**. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]
- ECHA (European Chemicals Agency). C&L Inventory: 1-chloro-4,4-dimethylpentane (Isomer Hazard Profile).[2] Retrieved from [[Link](#)][2]

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## Sources

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- [3. dept.harpercollege.edu \[dept.harpercollege.edu\]](https://dept.harpercollege.edu)
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